

Application Notes: Pilot Plant Testing of the Sulfinol-D Process

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Sulfinol D*
CAS No.: 63665-16-7
Cat. No.: B14493412

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Introduction

The Sulfinol process is a highly effective regenerative technology for the removal of acidic gases such as hydrogen sulfide (H₂S), carbon dioxide (CO₂), carbonyl sulfide (COS), and mercaptans from various gas streams.[1][2] The Sulfinol-D variant utilizes a mixed solvent composed of a chemical solvent, Diisopropanolamine (DIPA), and a physical solvent, Sulfolane (tetrahydrothiophene dioxide), in an aqueous solution.[1][3][4] This hybrid nature allows the process to combine the high treating capacity of physical solvents with the ability of chemical solvents to achieve stringent purity specifications.[5] The process is particularly advantageous for treating gases with high acid gas partial pressures and for removing organic sulfur compounds.[1][6]

These notes provide a comprehensive overview and detailed protocols for conducting pilot plant tests of the Sulfinol-D process, aimed at researchers and scientists evaluating this technology for natural gas, synthesis gas, or refinery gas applications.

Principle of Operation

The Sulfinol-D process operates on the principle of combined chemical reaction and physical absorption.

- **Chemical Absorption:** The alkanolamine component, DIPA (a secondary amine), reacts chemically with the acid gases (H_2S and CO_2). This reaction is highly effective even at low acid gas concentrations.[\[3\]](#)
- **Physical Absorption:** The organic solvent, Sulfolane, physically absorbs acid gases and other sulfur compounds like mercaptans and COS.[\[3\]](#)[\[6\]](#) The efficiency of physical absorption is proportional to the partial pressure of the contaminants.
- **Regeneration:** The "rich" solvent, loaded with acid gases, is heated in a regeneration column (stripper). The application of heat and steam reverses the chemical reactions and reduces the solubility of the physically absorbed gases, releasing the acid gases and regenerating the "lean" solvent for reuse.[\[4\]](#)

This combination results in a high solvent loading capacity and lower energy requirements for regeneration compared to purely aqueous amine systems.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Data Presentation

Quantitative data from pilot plant operations are crucial for evaluating process performance. The following tables summarize typical compositions and performance data.

Table 1: Typical Sulfinol-D Solvent Composition

Component	Function	Typical Concentration (wt%)
Sulfolane (Tetrahydrothiophene dioxide)	Physical Solvent	40 - 60%
Diisopropanolamine (DIPA)	Chemical Solvent	30 - 45%

| Water | Solvent & Reaction Medium | 5 - 15%[\[4\]](#) |

Note: A common formulation is 40% DIPA, 40% Sulfolane, and 20% water.[1] The minimum water content is typically kept above 10-15 wt% to prevent foaming and ensure CO₂ absorption efficiency.[3][7]

Table 2: Example Pilot Plant Operating Conditions (Design vs. Test Run)

Parameter	Unit	Design Value	Test Run Value
Sour Gas Feed			
Flow Rate	MMSCFD	100	95
Temperature	°C	40	55
Pressure	psia	1000	995
CO ₂ Concentration	mol%	5.0	6.5
H ₂ S Concentration	ppmv	500	520
Lean Solvent			
Circulation Rate	US gpm	300	300
Temperature	°C	45	50
CO ₂ Loading	mol/mol	0.015	0.025
Regenerator			
Reboiler Duty	MMBtu/hr	15	16.5

| Bottoms Temperature | °C | 135 | 138 |

(Data synthesized from typical process descriptions and evaluation reports such as reference[7])

Table 3: Performance Data Summary

Parameter	Unit	Inlet Gas	Treated Gas	Removal Efficiency
H₂S Concentration	ppmv	520	< 4	> 99.2%
CO ₂ Concentration	mol%	6.5	< 50 ppmv	> 99.9%

| Total Sulfur | ppmv | ~550 | < 40 | > 92.7% |

(Performance targets are readily attained with the Sulfinol process.[\[1\]](#))

Experimental Protocols

Protocol 1: Pilot Plant Start-up and Stabilization

- Pre-Start-up Checks:
 - Ensure all equipment is clean and pressure-tested.
 - Verify instrumentation (temperature, pressure, flow meters) is calibrated.
 - Confirm safety systems (alarms, emergency shutdowns) are functional.
- Solvent Preparation and Loading:
 - Prepare the Sulfinol-D solvent mixture according to the specified composition (Table 1) in a mixing vessel.
 - Charge the prepared solvent into the process sump.
- System Inerting:
 - Purge the entire pilot plant loop with an inert gas (e.g., nitrogen) to displace all oxygen and prevent potential degradation of the solvent.
- Solvent Circulation:

- Start the main solvent circulation pump.
- Establish the target lean solvent circulation rate through the absorber and regenerator.
- Initiate heating of the regenerator reboiler to bring the solvent to operating temperature.
- Feed Gas Introduction:
 - Once the solvent temperature and circulation are stable, slowly introduce the sour feed gas into the bottom of the absorber column.
 - Gradually increase the gas flow rate to the desired setpoint.
- Stabilization:
 - Monitor key parameters: absorber and regenerator temperatures and pressures, gas and solvent flow rates, and reboiler duty.
 - Allow the plant to operate for a minimum of 8-12 hours to reach a steady state, where key parameters are stable.

Protocol 2: Performance Evaluation at Steady State

- Parameter Monitoring:
 - Continuously log all critical process variables (temperatures, pressures, flow rates) using the plant's data acquisition system.
- Sampling:
 - Collect gas samples from the sour gas inlet and the treated gas outlet.
 - Collect liquid samples of the rich solvent from the absorber bottom and the lean solvent from the regenerator bottom (or after the lean solvent cooler).
- On-line Analysis:
 - Use on-line gas chromatographs (GCs) for continuous monitoring of H₂S and CO₂ concentrations in the inlet and outlet gas streams.

- Off-line Analysis:
 - Gas Samples: Analyze for detailed composition, including hydrocarbons and sulfur species (COS, Mercaptans), using a laboratory GC.
 - Solvent Samples:
 - Determine acid gas loading (moles of acid gas per mole of DIPA) via titration.
 - Analyze for solvent composition (DIPA, Sulfolane, water) to check for degradation or water loss.
 - Measure physical properties like viscosity and density.
- Data Calculation:
 - Calculate removal efficiencies for H₂S, CO₂, and other sulfur compounds.
 - Determine the rich and lean solvent loadings.
 - Calculate the reboiler specific energy consumption (e.g., BTU per pound of acid gas removed).

Protocol 3: Shutdown Procedure

- Stop Gas Flow:
 - Gradually reduce and then stop the flow of sour gas to the absorber.
- System Purge:
 - Purge the gas-side of the plant with inert gas to remove any residual sour gas.
- Cool Down:
 - Shut off the steam supply to the reboiler and allow the system to cool while continuing to circulate the solvent.
- Stop Circulation:

- Once the solvent has cooled to a safe temperature (e.g., < 60°C), stop the solvent circulation pump.
- Standby or Draining:
 - The plant can be left in a standby condition filled with solvent under a positive nitrogen pressure or drained for maintenance.

Visualizations

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Caption: A simplified process flow diagram of the Sulfinol-D acid gas treating unit.

```
// Nodes Prep [label="1. Pre-Start-up Checks\n& Solvent Preparation", fillcolor="#FBBC05",  
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fontcolor="#FFFFFF"]; DataProcessing [label="9. Data Processing\n& Reporting",  
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[style=dotted]; }
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Caption: Logical workflow for conducting a comprehensive pilot plant test of the Sulfinol-D process.

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- To cite this document: BenchChem. [Application Notes: Pilot Plant Testing of the Sulfinol-D Process]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14493412/docs#application-notes-pilot-plant-testing-of-the-sulfinol-d-process\]](https://www.benchchem.com/product/b14493412/docs#application-notes-pilot-plant-testing-of-the-sulfinol-d-process)

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